Spectroscopic Characterization of D-Methioninol: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name:	*D-Methioninol*
CAS No.:	*87206-44-8*
Cat. No.:	*B1366785*

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Foreword

In the landscape of pharmaceutical development and chiral synthesis, the unambiguous structural elucidation of molecules is paramount. **D-Methioninol**, a chiral amino alcohol derived from D-methionine, serves as a critical building block in the synthesis of various pharmaceutical agents.[1] Its structural integrity, purity, and stereochemistry are foundational to the safety and efficacy of the final active pharmaceutical ingredient (API). This guide provides an in-depth exploration of the spectroscopic techniques used to characterize **D-Methioninol**, offering insights from a Senior Application Scientist's perspective on the practical application of Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

It is important to note that while **D-Methioninol** is a commercially available compound, a comprehensive and publicly available dataset of its NMR, IR, and MS spectra is not readily found in common databases. Therefore, this guide will focus on the predicted spectroscopic data based on the known structure of **D-Methioninol** and established principles of spectroscopic analysis, supplemented with data from analogous compounds where

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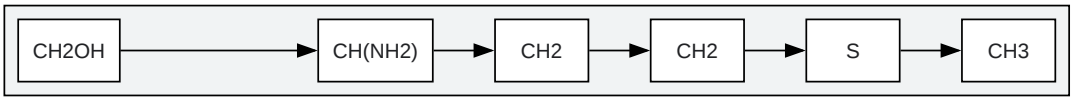
appropriate. This approach not inly provides a robust framework for the analysis of **D-Methioninol** but also equips the researcher with the foundational knowledge to interpret the spectra of related chiral molecules.

The Molecular Blueprint: Structure of D-Methioninol

To appreciate the spectroscopic data, we must first understand the molecular structure of **D-Methioninol**, chemically known as (R)-2-amino-4-(methylthio)-1-butanol.

Figure 1: Molecular Structure of D-Methioninol



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Caption: Figure 1: Molecular Structure of **D-Methioninol**

The key functional groups that will give rise to characteristic spectroscopic signals are:

- Primary Alcohol (-CH_2OH): This group contains a hydroxyl (-OH) proton and two diastereotopic protons on the adjacent carbon.
- Primary Amine (-NH_2): This group contains two exchangeable protons.
- Chiral Center (C2): The carbon atom bonded to the amino and hydroxymethyl groups is a stereocenter, which can lead to magnetic non-equivalence of neighboring protons.
- Thioether (-S-CH_3): The methyl group attached to the sulfur atom will produce a distinct singlet in the ^1H NMR spectrum.
- Alkyl Chain (-CH_2-CH_2-): The methylene groups in the backbone will exhibit complex splitting patterns due to coupling with adjacent protons.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: A Detailed Look at the Proton and Carbon Skeleton

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **D-Methioninol**, both ^{1}H and ^{13}C NMR will provide invaluable information about its connectivity and stereochemistry.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum of **D-Methioninol** is expected to show distinct signals for each unique proton environment. The chemical shifts are influenced by the electronegativity of neighboring atoms (O, N, S) and the overall electronic environment.

Experimental Protocol for ^{1}H NMR:

- Sample Preparation: Dissolve approximately 5-10 mg of **D-Methioninol** in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or D_2O). The choice of solvent can affect the chemical shifts and the observation of exchangeable protons (OH and NH_2).
- Instrument Setup: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
- Data Acquisition: Acquire a standard one-dimensional ^{1}H NMR spectrum. Parameters to consider include the number of scans, relaxation delay, and spectral width.
- Data Processing: Fourier transform the raw data, phase correct the spectrum, and integrate the signals.

Table 1: Predicted ^{1}H NMR Data for **D-Methioninol**

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Integration
-S-CH_3	~2.1	Singlet (s)	3H
-CH_2-S-	~2.6	Triplet (t)	2H
-CH_2-CH_2-S-	~1.8-2.0	Multiplet (m)	2H
-CH(NH_2)	~3.0-3.2	Multiplet (m)	1H
-CH_2OH	~3.4-3.7	Multiplet (m)	2H
-OH	Variable	Broad Singlet (br s)	1H
-NH_2	Variable	Broad Singlet (br s)	2H

Causality Behind Predictions:

- The -S-CH_3 protons are deshielded by the sulfur atom and appear as a sharp singlet around 2.1 ppm.
- The methylene protons adjacent to the sulfur (-CH_2-S-) are expected around 2.6 ppm as a triplet due to coupling with the neighboring methylene group.
- The other methylene group in the chain (-CH_2-CH_2-S-) will be a more complex multiplet due to coupling with protons on both adjacent carbons.
- The methine proton at the chiral center (-CH(NH_2)-) is deshielded by the adjacent amino and hydroxymethyl groups and will appear as a multiplet.
- The diastereotopic protons of the -CH_2OH group are expected to be non-equivalent and will likely appear as a multiplet, further complicated by coupling to the chiral center proton.
- The chemical shifts of the -OH and -NH_2 protons are highly dependent on solvent, concentration, and temperature, and they often appear as broad singlets due to chemical exchange. In D_2O, these signals will disappear due to deuterium exchange.

Predicted ^{13}C NMR Spectrum

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The ^{13}C NMR spectrum provides information about the carbon framework of the molecule.

Experimental Protocol for ^{13}C NMR:

- Sample Preparation: A more concentrated sample (20-50 mg) in the same deuterated solvent is typically used.
- Instrument Setup: The same NMR spectrometer is used, but tuned to the ^{13}C frequency.
- Data Acquisition: A proton-decoupled ^{13}C NMR spectrum is acquired to give single lines for each unique carbon. A DEPT (Distortionless Enhancement by Polarization Transfer) experiment can be run to differentiate between CH, CH_2, and CH_3 groups.
- Data Processing: Similar to ^{1}H NMR, the data is processed to obtain the final spectrum.

Table 2: Predicted ^{13}C NMR Data for **D-Methioninol**

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
-S-CH_3	~15
-CH_2-S-	~30
-CH_2-CH_2-S-	~32
-CH(NH_2)	~55
-CH_2OH	~65

Rationale for Predictions:

- The -S-CH_3 carbon is the most shielded and appears at the lowest chemical shift.
- The carbons of the ethylthio group appear in the typical alkyl region.
- The carbon of the chiral center (-CH(NH_2)-) is significantly deshielded by the attached nitrogen atom.

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- The carbon of the -CH_2OH group is the most deshielded carbon in the alkyl region due to the electronegative oxygen atom.

Infrared (IR) Spectroscopy: Probing the Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by detecting the vibrations of chemical bonds.

Experimental Protocol for IR Spectroscopy:

- Sample Preparation: As **D-Methioninol** is a low-melting solid or oil, the spectrum can be obtained as a thin film between two salt plates (e.g., NaCl or KBr) or by using an Attenuated Total Reflectance (ATR) accessory.
- Instrument Setup: A Fourier Transform Infrared (FTIR) spectrometer is used.
- Data Acquisition: A background spectrum is first collected, followed by the sample spectrum.
- Data Analysis: The spectrum is analyzed for the presence of characteristic absorption bands.

Table 3: Predicted Characteristic IR Absorption Bands for **D-Methioninol**

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3400-3200 (broad)	O-H stretch, N-H stretch	Alcohol, Amine
3000-2850	C-H stretch	Alkyl
1650-1580	N-H bend	Primary Amine
1470-1430	C-H bend	Alkyl
1050-1000	C-O stretch	Primary Alcohol

Interpretation of the Predicted IR Spectrum:

- A broad band in the 3400-3200 cm^{-1} region is expected due to the overlapping O-H and N-H stretching vibrations, broadened by hydrogen bonding.

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- Strong C-H stretching absorptions will be present in the 3000-2850 cm^{-1} region.
- The N-H bending vibration of the primary amine should appear in the 1650-1580 cm^{-1} range.
- A strong C-O stretching band for the primary alcohol is anticipated around 1050-1000 cm^{-1}.

Mass Spectrometry (MS): Determining the Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used to confirm its structure.

Experimental Protocol for Mass Spectrometry:

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- Ionization: A soft ionization technique such as Electrospray Ionization (ESI) is suitable to observe the molecular ion. Electron Ionization (EI) would lead to more extensive fragmentation.
- Mass Analysis: A mass analyzer (e.g., quadrupole, time-of-flight) separates the ions based on their mass-to-charge ratio (m/z).
- Detection: The detector records the abundance of each ion.

Predicted Mass Spectrum Data for **D-Methioninol**:

- Molecular Weight: The molecular formula of **D-Methioninol** is $C_5H_{13}NOS$, with a monoisotopic mass of approximately 135.07 g/mol .
- ESI-MS: In positive ion mode ESI-MS, the protonated molecule $[M+H]^+$ would be expected at an m/z of 136.08.
- EI-MS Fragmentation: Under EI conditions, common fragmentation pathways for amino alcohols include:

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- Alpha-cleavage: Loss of the -CH_2OH group (m/z 104) or loss of the -$CH_2CH_2SCH_3$ group (m/z 60).
- Loss of water from the molecular ion.
- Cleavage of the C-S bond.

Table 4: Predicted Key Fragments in the EI Mass Spectrum of **D-Methioninol**

m/z	Possible Fragment
135	$[M]^+$ (Molecular Ion)
104	$[M - CH_2OH]^+$
75	$[CH_2(NH_2)CH_2OH]^+$
61	$[CH_2SCH_3]^+$

Integrated Spectroscopic Analysis Workflow

The confident identification of **D-Methioninol** relies on the synergistic use of these spectroscopic techniques. The following workflow is recommended:

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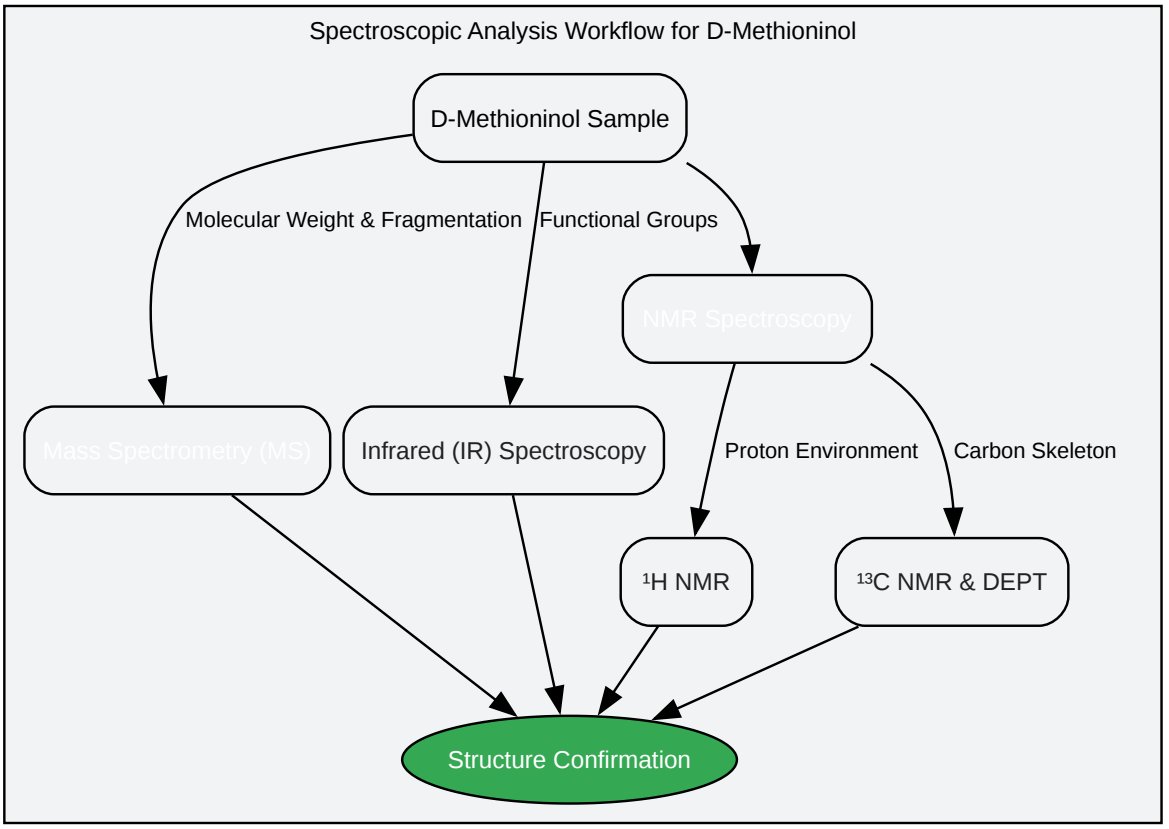

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Caption: Figure 2: A typical workflow for the spectroscopic characterization of **D-Methioninol**.

Conclusion: A Predictive Yet Powerful Approach

While direct experimental spectra for **D-Methioninol** are not readily available in the public domain, a thorough understanding of spectroscopic principles allows for a robust prediction of its spectral characteristics. This guide provides a detailed, predictive analysis of the ^{1}H NMR, ^{13}C NMR, IR, and MS data for **D-Methioninol**, grounded in the established knowledge of how its constituent functional groups behave in each spectroscopic experiment. For any drug development professional working with this chiral building block, the ability to predict and interpret these spectra is a crucial skill for ensuring the quality and identity of the material, ultimately contributing to the development of safe and effective pharmaceuticals. It is strongly recommended that researchers acquire their own spectroscopic data for **D-Methioninol** and use this guide as a reference for interpretation and confirmation.

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